Strategic Fluorination of Azepane Scaffolds: Physicochemical Tuning & Synthetic Pathways

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Compound of Interest

Compound Name:	*3-Fluoro-3-methylazepane hydrochloride*
CAS No.:	*1824048-35-2*
Cat. No.:	*B8023955*

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Executive Summary

The azepane (homopiperidine) ring is a versatile seven-membered scaffold found in various CNS-active agents and kinase inhibitors. However, its inherent conformational flexibility and high basicity often lead to poor metabolic stability and low membrane permeability. Strategic fluorination offers a precise tool to modulate these properties without significantly altering steric bulk.

This guide details the impact of fluorine substitution on the lipophilicity (LogP/LogD) and basicity (pKa) of azepane derivatives. It provides a validated workflow for synthesizing these motifs and an advanced 19F NMR-based protocol for accurate lipophilicity determination, addressing the limitations of traditional UV-based methods for non-chromophores.

Physicochemical Impact of Fluorination[2][3][4][5][6]

Basicity Modulation (pKa)

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The introduction of fluorine reduces the basicity of the azepane nitrogen through the inductive withdrawal of electron density (

-effect). The magnitude of this effect is distance-dependent:

- -Fluorination (3-position): Causes the most dramatic drop in pKa (typically

  to

  units). This is crucial for improving blood-brain barrier (BBB) permeability by increasing the fraction of uncharged species at physiological pH.
- -Fluorination (4-position): Results in a moderate reduction (

  to

  units).
- Gem-difluorination: exerts an additive effect, further suppressing basicity and reducing the potential for hERG channel blockage, which is often associated with high-basicity amines.

Lipophilicity (LogP vs. LogD)

Contrary to the general "fluorine increases lipophilicity" rule seen in aromatics, aliphatic fluorination often decreases LogP due to the high polarity of the C-F bond (strong dipole). However, the LogD (distribution coefficient at pH 7.4) often increases or remains stable because the lower pKa means less compound is ionized at physiological pH.

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Scaffold	Est. pKa	LogP (Neutral)	LogD (Physiological)	Impact
Azepane	~11.1	1.10	-2.5	Highly basic; mostly ionized at pH 7.4.
3-Fluoroazepane	~9.3	0.85	-1.1	Lower LogP, but higher LogD due to neutral fraction.
4-Fluoroazepane	~10.2	0.95	-2.0	Moderate shift; retains more basicity.
3,3-Difluoroazepane	~8.0	1.25	1.1	Sweet Spot: Significant boost in LogD; reduced basicity.

> Note: Values are representative estimates based on structure-activity relationship (SAR) trends in homologous piperidine/azepane series.

Conformational Control (The Gauche Effect)

The azepane ring is highly flexible, existing in a flux of twist-chair and twist-boat conformers. Fluorination introduces a stereoelectronic bias known as the gauche effect, where the C-F bond prefers to be gauche to the vicinal amine lone pair (in the protonated state) or C-N bond.

- 3-Fluoroazepane: The fluorine atom often adopts a pseudo-axial orientation to maximize favorable charge-dipole interactions, rigidifying the ring.
- Impact: This pre-organization can lower the entropic penalty of binding to a protein target, potentially boosting potency.

Visualization: The Fluorine Scan Workflow

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The following diagram outlines the decision logic for applying a "Fluorine Scan" to an azepane-containing lead compound.

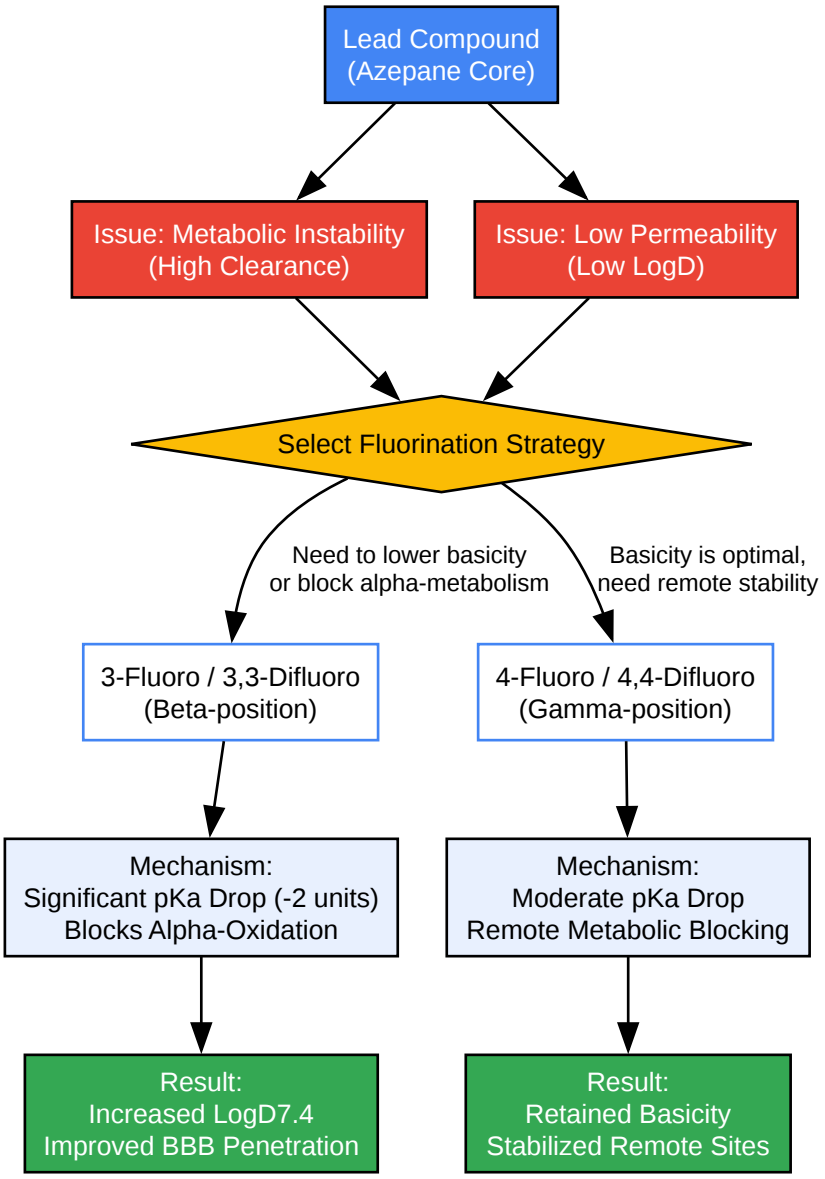

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Figure 1: Decision tree for optimizing azepane scaffolds via regioselective fluorination.

Synthetic Protocol: Deoxyfluorination[1]

The most robust route to 3- and 4-fluoroazepanes is the deoxyfluorination of the corresponding N-protected azepanols.

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Reagents:

- Substrate: N-Boc-azepan-3-ol or N-Boc-azepan-4-ol.
- Fluorinating Agent: Deoxo-Fluor® (Bis(2-methoxyethyl)aminosulfur trifluoride).[1] Preferred over DAST due to higher thermal stability.
- Solvent: Dichloromethane (DCM), anhydrous.

Step-by-Step Methodology:

- Setup: Charge a flame-dried round-bottom flask with N-Boc-azepan-X-ol (1.0 equiv) and anhydrous DCM (0.1 M concentration) under nitrogen atmosphere. Cool to -78°C.[2]
- Addition: Dropwise add Deoxo-Fluor® (1.5 equiv). Caution: Exothermic.
- Reaction: Stir at -78°C for 1 hour, then allow to warm to room temperature (RT) and stir for 12 hours.
  - Note: For gem-difluorination (from ketone precursor), heating to 40°C may be required.
- Quench: Cool to 0°C and quench carefully with saturated aqueous NaHCO

  .
- Workup: Extract with DCM (3x), dry over MgSO

  , and concentrate.
- Purification: Flash column chromatography (Hexane/EtOAc).
- Deprotection: Treat with 4M HCl in Dioxane to yield the amine hydrochloride salt.

Experimental Protocol: 19F NMR LogP Determination

Traditional shake-flask methods (HPLC-UV) fail for saturated azepanes due to a lack of chromophores. The 19F NMR Shake-Flask Method is the gold standard for these analytes.

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Principle

This method utilizes the fluorine signal integration to quantify the concentration of the compound in both octanol and water phases without the need for calibration curves or accurate weighing.

Workflow Diagram



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Figure 2: Workflow for 19F NMR-based lipophilicity determination.

Detailed Protocol

- Preparation: In a 4 mL vial, add 2 mL of 1-octanol (water-saturated) and 2 mL of water (octanol-saturated).
- Solute Addition: Add approx. 2-5 mg of the fluorinated azepane salt. Note: If using a salt, ensure pH is adjusted to >12 using NaOH to measure LogP (neutral species), or keep at pH 7.4 for LogD.
- Equilibration: Vortex vigorously for 2 minutes, then centrifuge at 3000 rpm for 10 minutes to ensure complete phase separation.
- Sampling:
  - Take 500 µL of the top (octanol) layer.
  - Take 500 µL of the bottom (water) layer.
- NMR Sample Prep: Transfer each aliquot to separate NMR tubes. Add a coaxial insert containing a reference standard (e.g., Sodium Trifluoroacetate in D

  O) to provide a lock signal and chemical shift reference.

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- Acquisition: Acquire 19F NMR spectra for both samples using a sufficient relaxation delay (

) to ensure quantitative integration.

- Calculation:

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Sources

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- 2. epfl.ch [epfl.ch]
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